

# addressing IACUC reviewer comments and concerns effectively

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: IACoc

Cat. No.: B139117

[Get Quote](#)

## Navigating IACUC Reviews: A Guide for Researchers

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in effectively addressing comments and concerns from the Institutional Animal Care and Use Committee (IACUC). Our goal is to facilitate a smoother protocol review process, ensuring animal welfare and research integrity.

## Frequently Asked Questions (FAQs)

### Understanding the IACUC Review Process

Q1: What is the overall process for IACUC protocol review?

A1: After a Principal Investigator (PI) submits a protocol, it typically undergoes a pre-review by IACUC administrative staff and veterinarians.[1][2][3] This initial screening checks for completeness and clarity.[4] Following the pre-review, the protocol is either sent for Full Committee Review (FCR) at a convened meeting or undergoes Designated Member Review (DMR).[5] The committee then votes to approve the protocol, require modifications to secure approval, or withhold approval.[6] The PI is notified of the outcome and, if necessary, provided with comments and stipulations that need to be addressed.[2][7][8]

Q2: What is the difference between Full Committee Review (FCR) and Designated Member Review (DMR)?

A2: Full Committee Review (FCR) involves a discussion and vote by a quorum of IACUC members at a convened meeting. This is typically reserved for protocols involving significant procedures or unrelieved pain or distress.[9] Designated Member Review (DMR) is a process where one or more qualified IACUC members are designated by the chairperson to review the protocol.[10] DMR cannot disapprove a protocol; it can only approve it, require modifications, or refer it to the full committee for review.[10] Many minor amendments to approved protocols are handled via DMR.[3]

Q3: How long does the IACUC review process typically take?

A3: The timeline for IACUC review can vary between institutions. Protocols should be submitted well in advance of the desired start date, often at least six weeks before a scheduled meeting to allow for sufficient review time.[2] The pre-review process itself can take one to two weeks.[2] After the full committee meeting, PIs are typically notified of the outcome within a few business days.[3]

## Common Reviewer Concerns

Q4: What are the most common reasons for IACUC protocols to be delayed or not approved?

A4: Protocols are often delayed due to inconsistencies in the narrative, such as discrepancies between the experimental design and the detailed procedures sections.[1] Other common issues include insufficient justification for animal numbers, lack of consideration for alternatives to painful procedures, and incomplete descriptions of procedures, including anesthesia and analgesia.[4][11] Incomplete training records for personnel and missing information on hazardous agents are also frequent problems.[4][12][13]

Q5: What kind of information is the IACUC looking for in the "lay summary" of the protocol?

A5: The lay summary, or project overview, should provide a simple and straightforward description of the proposed animal studies.[4] It needs to be easily understood by all members of the committee, including those without a scientific background, such as the non-affiliated member.[4] This section should clearly explain the rationale and objectives of the study in non-scientific language.[4]

Q6: How should I justify the number of animals I am requesting?

A6: The justification for animal numbers needs to be scientifically sound. This often involves a power analysis or other statistical method to demonstrate that the proposed number is the minimum required to obtain valid results. Simply stating that the number is based on previous studies is often insufficient without further justification. The IACUC needs assurance that the research is not unnecessarily duplicative of previous experiments.[\[11\]](#)

## Crafting Effective Responses

Q7: How should I structure my response to IACUC reviewer comments?

A7: When you receive reviewer comments, it is crucial to address each point thoroughly and respectfully. Many institutions have online systems that allow you to respond directly to each comment.[\[7\]](#) If you disagree with a comment, you can provide a rebuttal with a clear and concise justification for your position.[\[7\]](#) For changes made to the protocol, it's helpful to indicate where the revisions can be found.

Q8: What should I do if a reviewer's comment is unclear?

A8: If you do not understand a reviewer's comment or concern, it is important to seek clarification. You can typically contact the IACUC administrative office for assistance.[\[2\]](#) Proactively communicating with the IACUC office and veterinarians during the protocol development and revision process can help prevent misunderstandings and expedite approval.[\[5\]](#)[\[13\]](#)

Q9: Can I make changes to my protocol after it has been approved?

A9: Yes, but any significant changes to an approved protocol must be submitted as an amendment and approved by the IACUC before implementation.[\[2\]](#)[\[4\]](#) Significant changes can include modifications to procedures, changes in animal numbers, or the addition of new substances.[\[8\]](#)[\[12\]](#) Minor changes may sometimes be handled administratively or through veterinary verification and consultation, depending on institutional policy.

## Troubleshooting Guides

### Guide: Responding to a "Request for Modifications"

This guide outlines the steps to take when your protocol is returned with a request for modifications to secure approval.

Step	Action	Key Considerations
1	Carefully Review All Comments	Read through every comment from the reviewers to fully understand their concerns. Pay attention to both major and minor points.
2	Address Each Comment Individually	Respond to each comment separately. Clearly state how you have addressed the concern, whether by revising the protocol or providing a scientific justification.
3	Revise the Protocol Document	Make the necessary changes to your protocol document. Use track changes or highlighting to make your revisions easy for the reviewers to identify.
4	Provide Clear Justifications	If you disagree with a comment, provide a polite and well-reasoned scientific justification for your original approach. <a href="#">[7]</a>
5	Consult with a Veterinarian	For comments related to animal welfare, anesthesia, analgesia, or surgical procedures, consulting with a campus veterinarian is highly recommended. <a href="#">[11]</a> <a href="#">[13]</a>
6	Submit a Point-by-Point Response	Create a separate document that lists each reviewer comment followed by your response. This demonstrates

that you have thoughtfully considered all feedback.

7

Resubmit the Revised Protocol

Submit the revised protocol and your response document through the designated institutional portal or to the IACUC office.<sup>[7]</sup>

## Experimental Protocols

### Protocol: Literature Search for Alternatives to Painful Procedures

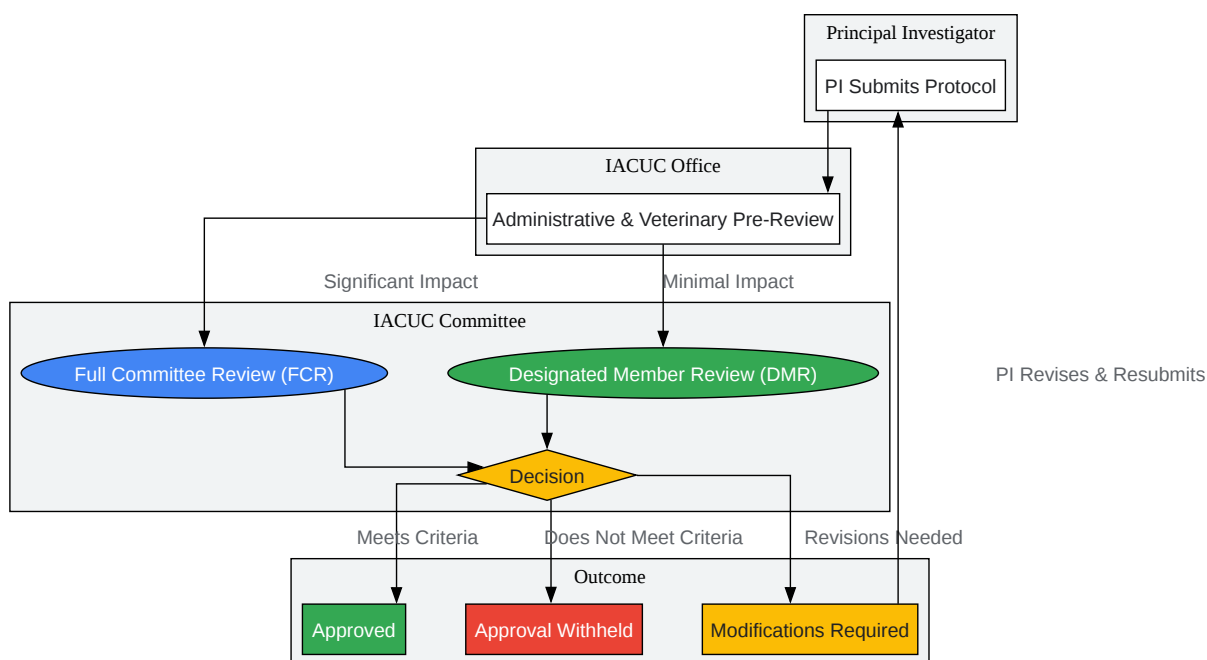
A thorough literature search for alternatives is a critical component of the IACUC protocol and is required to demonstrate that procedures have been designed to minimize pain and distress.

Methodology:

- **Define the Scope:** Clearly identify the potentially painful or distressful procedures in your proposed study.
- **Identify Relevant Keywords:** Develop a comprehensive list of keywords related to your animal model, the scientific objectives, and the specific procedures. Include terms related to the "Three Rs": Replacement, Reduction, and Refinement.
- **Select Databases:** Choose appropriate databases for your search. Recommended databases include PubMed/MEDLINE, Scopus, and Web of Science. Specialized databases such as the Animal Welfare Information Center (AWIC) and the UC Davis Center for Animal Alternatives Information can also be valuable.
- **Conduct the Search:** Perform systematic searches in your selected databases using your defined keywords. Combine keywords using Boolean operators (AND, OR, NOT) to refine your search.
- **Document the Search:** Keep a detailed record of your search strategy for each database, including the date of the search, the keywords used, and the number of results obtained.

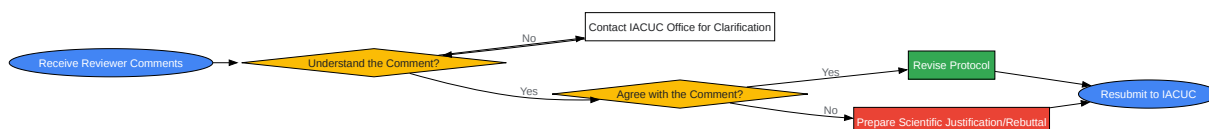
- **Analyze the Results:** Review the search results to identify any relevant alternatives to your proposed procedures.
- **Summarize the Findings:** In your IACUC protocol, provide a narrative summary of your search, including the databases searched, the dates of the searches, the keywords used, and a statement on whether any alternatives were found. If alternatives were found but are not being used, a scientific justification must be provided.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow of the IACUC protocol review process.



[Click to download full resolution via product page](#)

Caption: Decision tree for responding to IACUC reviewer comments.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. research.uci.edu [research.uci.edu]
- 2. Protocol Review Process in Animal Care and Use | St. Cloud State University [stcloudstate.edu]
- 3. orrchoward.com [orrchoward.com]
- 4. academic.oup.com [academic.oup.com]
- 5. uh.edu [uh.edu]
- 6. resources.uta.edu [resources.uta.edu]
- 7. Address Reviewer Comments | Guide to Using RASS & PI Dashboard [guide.rass.cornell.edu]



- 8. [iacuc.usc.edu](http://iacuc.usc.edu) [[iacuc.usc.edu](http://iacuc.usc.edu)]
- 9. [resources.uta.edu](http://resources.uta.edu) [[resources.uta.edu](http://resources.uta.edu)]
- 10. The IACUC | OLAW [[olaw.nih.gov](http://olaw.nih.gov)]
- 11. Protocol Review Criteria - Senior Vice President Research, Innovation and Economic Development - University at Buffalo [[buffalo.edu](http://buffalo.edu)]
- 12. Animal Care FAQs - Office of Research Compliance - University of Maine [[umaine.edu](http://umaine.edu)]
- 13. Writing an IACUC Protocol | Institutional Animal Care and Use Committee | University of Nevada, Reno [[unr.edu](http://unr.edu)]
- To cite this document: BenchChem. [addressing IACUC reviewer comments and concerns effectively]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b139117#addressing-iacuc-reviewer-comments-and-concerns-effectively>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)